

Analytical methods for "4-Bromo-1H-indole-6-carboxamide" quantification

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Compound of Interest

Compound Name: 4-Bromo-1H-indole-6-carboxamide

CAS No.: 955978-87-7

Cat. No.: B1375419

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Application Note: Quantitative Analysis of **4-Bromo-1H-indole-6-carboxamide**

Introduction & Scope

4-Bromo-1H-indole-6-carboxamide (CAS: 955978-87-7) is a critical pharmaceutical intermediate, primarily utilized in the synthesis of Poly (ADP-ribose) polymerase (PARP) inhibitors such as Pamiparib and other oncology candidates.[1][2] Its structural integrity—specifically the positioning of the bromine at C4 and the carboxamide at C6—is vital for downstream structure-activity relationship (SAR) efficacy.[1]

This guide provides a comprehensive, self-validating protocol for the quantification and purity assessment of this compound. It addresses the specific challenges of analyzing halogenated indole carboxamides, including poor aqueous solubility and the potential for regioisomeric impurities.

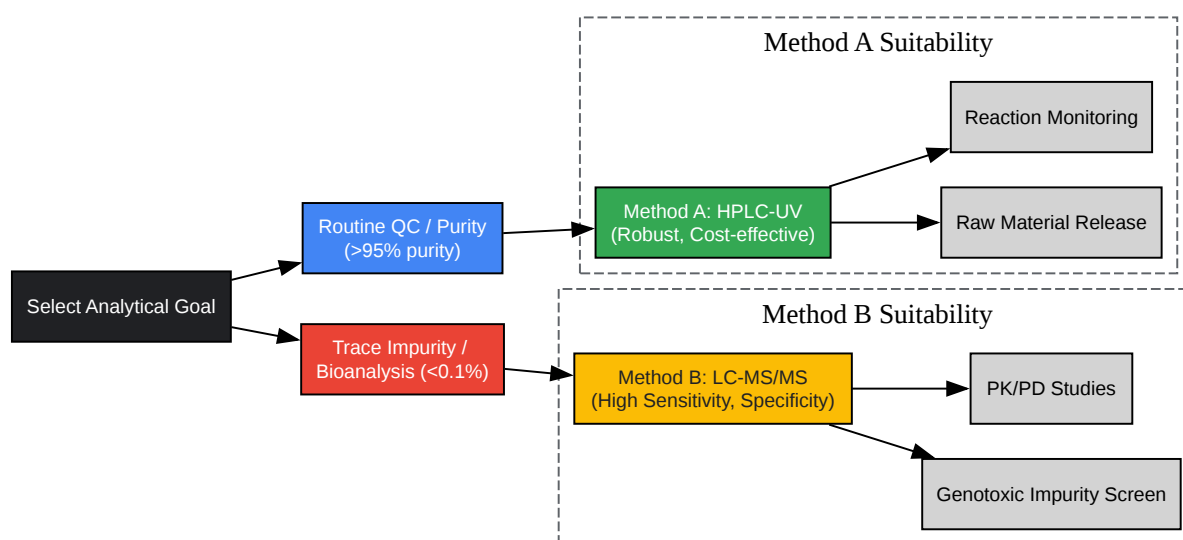
Key Physicochemical Properties:

- Molecular Formula: C₉H₇BrN₂O[1][2][3]

- Molecular Weight: 239.07 g/mol [1][2][3]
- Predicted LogP: ~1.8 – 2.2 (Moderately lipophilic)[1][2]
- Solubility: Low in water; High in DMSO, Methanol, and DMF.[2]
- UV Maxima: ~220 nm, ~254 nm (Indole core transitions).[2]

Analytical Strategy & Decision Matrix

The choice of method depends on the stage of development and the required sensitivity.



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Figure 1: Decision matrix for selecting the appropriate analytical workflow based on sensitivity requirements.

Method A: High-Performance Liquid Chromatography (HPLC-UV)[1][2]

This is the gold standard method for purity assessment and assay calculation during chemical synthesis.^[2]

Chromatographic Conditions

Parameter	Specification	Rationale
Column	C18, 4.6 × 150 mm, 3.5 μm (e.g., Waters XBridge or Agilent Zorbax Eclipse Plus)	Provides sufficient hydrophobic retention for the bromo-indole core while maintaining peak symmetry for the amide. ^{[1][2]}
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water	TFA suppresses the ionization of the amide and indole nitrogen, sharpening peak shape.
Mobile Phase B	0.1% TFA in Acetonitrile	Acetonitrile ensures elution of the lipophilic bromine substituent. ^[2]
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns to maintain backpressure <200 bar. ^[2]
Column Temp	35°C	Improves mass transfer and reproducibility of retention times. ^[2]
Detection	UV @ 254 nm	The indole ring has strong absorption at 254 nm, maximizing signal-to-noise ratio. ^{[1][2]}
Injection Vol	5 - 10 μL	Minimized to prevent column overload due to the compound's limited solubility in mobile phase A.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold (Solvent front elution)
15.0	10	90	Linear Gradient
18.0	10	90	Wash Step
18.1	95	5	Re-equilibration
23.0	95	5	End of Run

Standard & Sample Preparation

- Diluent: 50:50 Water:Acetonitrile (v/v).[1][2]
 - Note: If the neat solid does not dissolve immediately, pre-dissolve in a minimal volume of DMSO (e.g., 5% of final volume) before adding the diluent.
- Stock Solution (1.0 mg/mL): Weigh 10 mg of **4-Bromo-1H-indole-6-carboxamide** into a 10 mL volumetric flask. Dissolve in 0.5 mL DMSO. Sonicate for 2 mins. Make up to volume with Acetonitrile.[2]
- Working Standard (0.1 mg/mL): Dilute 1.0 mL of Stock Solution to 10 mL with the Diluent.

Method B: LC-MS/MS (Trace Analysis)[1][2]

Required for biological matrices (plasma/urine) or trace impurity quantification where UV sensitivity is insufficient.[2]

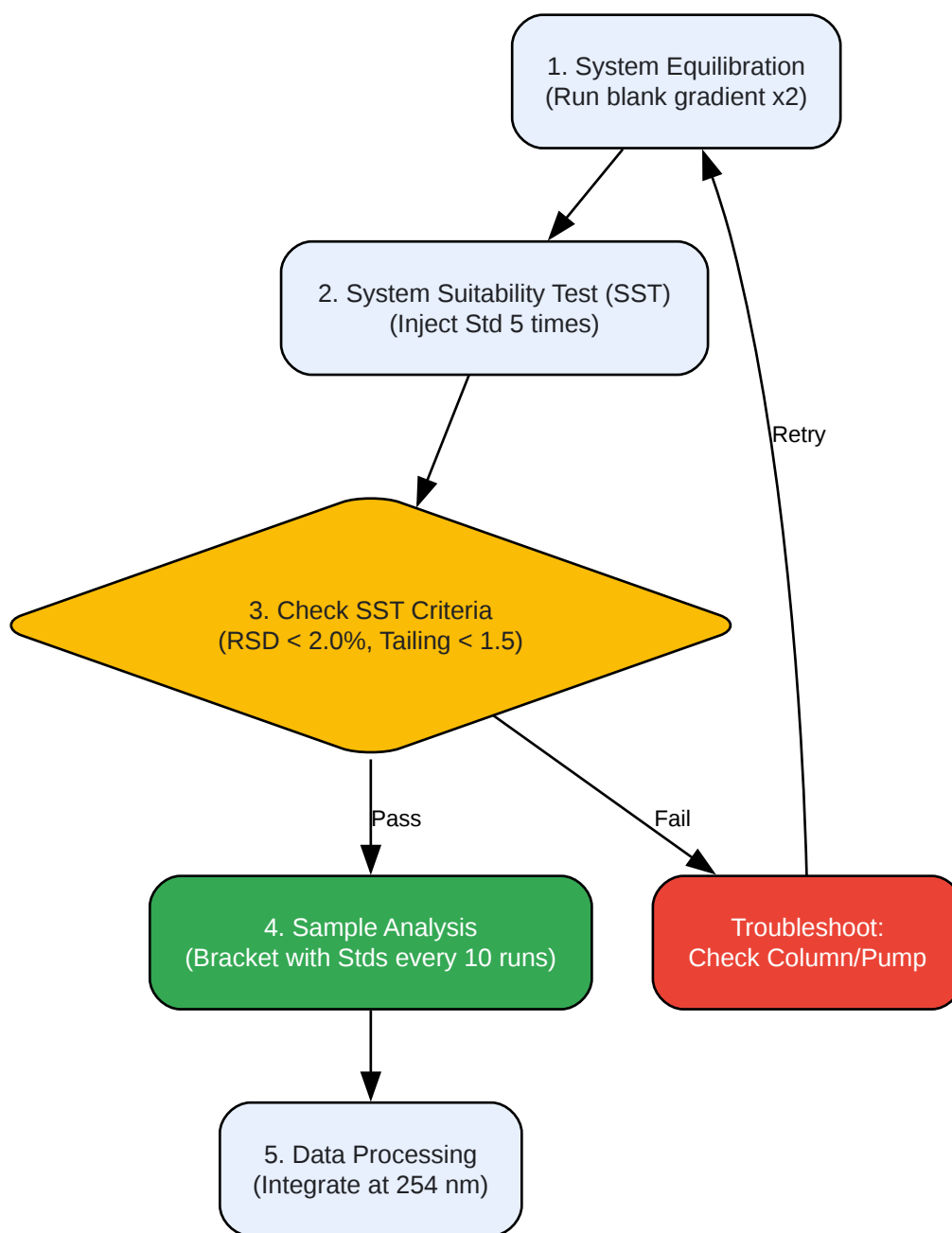
Mass Spectrometry Parameters

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode (+ve).[2]
 - Mechanism:[1][2] Protonation occurs readily at the amide oxygen or the indole nitrogen.[2]
- MRM Transitions (Quantification):

- Precursor Ion:m/z 239.0 / 241.0 (Br isotope pattern ~1:1).[\[1\]](#)[\[2\]](#)
- Product Ion 1 (Quant):m/z 222.0 (Loss of NH₃ from carboxamide).[\[1\]](#)[\[2\]](#)
- Product Ion 2 (Qual):m/z 194.0 (Loss of CONH₂).[\[1\]](#)[\[2\]](#)
- Mobile Phase Modifier: Replace TFA with 0.1% Formic Acid (TFA suppresses MS signal).[\[1\]](#)[\[2\]](#)

Experimental Workflow & System Suitability

To ensure data trustworthiness, the following workflow must be adhered to.



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Figure 2: Standard Operating Procedure (SOP) workflow for routine analysis.

System Suitability Criteria (Mandatory)

- Retention Time %RSD: $\leq 1.0\%$ (n=5 injections).
- Peak Area %RSD: $\leq 1.0\%$ (n=5 injections).

- Tailing Factor (T): $0.9 \leq T \leq 1.5$.^[2]
- Resolution (Rs): > 2.0 between the main peak and any nearest impurity (e.g., regioisomers).

Troubleshooting & Critical Considerations

- Peak Tailing: The carboxamide group can interact with residual silanols on the column.^[2] If tailing > 1.5 , increase TFA concentration to 0.15% or switch to a "base-deactivated" column (e.g., C18 end-capped).^{[1][2]}
- Sample Carryover: The bromo-indole moiety is "sticky."^{[1][2]} Ensure the needle wash solvent contains at least 50% acetonitrile or methanol.^[2]
- Regioisomer Separation: 4-Bromo vs. 5-Bromo or 6-carboxamide vs. 5-carboxamide isomers are common synthetic byproducts.^{[1][2]} The described gradient (Section 3.2) uses a shallow slope (10% to 90% B over 13 mins) specifically to resolve these structurally similar impurities.

References

- Synthesis & Application: Wang, Y., et al. "Discovery of Pamiparib (BGB-290), a Potent and Selective PARP Inhibitor for the Treatment of Cancer."^[2] Journal of Medicinal Chemistry, 2020.^[2] ^[1]
- Analytical Methodology: "Separation and Quantification of Indole Carboxamide Derivatives by HPLC." Longdom Publishing, Application Note Series.^[2]
- Compound Properties: PubChem Compound Summary for CID 135565554 (Pamiparib and intermediates). ^[1]
- General Protocol: "Validation of Analytical Procedures: Text and Methodology Q2(R1)." ICH Harmonised Tripartite Guideline.

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Sources

- [1. echemi.com \[echemi.com\]](#)
- [2. 4-Bromoindole | C₈H₆BrN | CID 676494 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. chemscene.com \[chemscene.com\]](#)
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